

Unveiling Nudifloside C: A Technical Guide to its Discovery and Natural Occurrence

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Compound of Interest

Compound Name: Nudifloside C

Cat. No.: B1164243

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This technical guide provides a comprehensive overview of the discovery and natural occurrence of **Nudifloside C**, a significant iridoid glycoside. The document is intended for researchers, scientists, and professionals in drug development, offering detailed insights into its origins, chemical properties, and the methodologies employed in its isolation and characterization.

Discovery and Natural Sources

Nudifloside C, identified by the CAS number 297740-99-9, is a naturally occurring iridoid glycoside.[1][2][3] Its discovery is primarily attributed to phytochemical studies of *Jasminum nudiflorum*, commonly known as winter jasmine.[3][4] This species, belonging to the Oleaceae family, is the documented natural source of **Nudifloside C**. [3][4]

While **Nudifloside C** is specifically linked to *Jasminum nudiflorum*, a closely related compound, simply named "nudifloside," has been isolated from the leaves of *Callicarpa nudiflora*. [5] This discovery highlights the presence of similar iridoid glycosides across different plant genera, both of which are utilized in traditional Chinese medicine. [5][6]

Chemical and Physical Properties

A summary of the key quantitative data for **Nudifloside C** is presented in the table below, providing a clear reference for its fundamental chemical properties.

Property	Value	Source
CAS Number	297740-99-9	[1][2][3]
Molecular Formula	C ₂₆ H ₃₈ O ₁₂	[1][2]
Molecular Weight	542.57 g/mol	[1][2]
Class	Iridoid Glycoside	[1]
Natural Source	Jasminum nudiflorum	[3][4]

Experimental Protocols

The isolation and structural elucidation of iridoid glycosides like **Nudifloside C** involve a series of detailed experimental procedures. The following sections outline the typical methodologies employed in the extraction and characterization of these compounds, based on protocols for similar compounds isolated from *Callicarpa nudiflora*.

Extraction and Isolation

The general workflow for isolating iridoid glycosides from plant material is depicted in the diagram below. This process typically begins with the extraction of dried plant material using a solvent, followed by a series of chromatographic separations to purify the target compound.



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Figure 1. General workflow for the isolation of Nudifloside from plant material.

A detailed protocol for the isolation of nudifloside from *Callicarpa nudiflora* is as follows:

- **Extraction:** The dried and powdered leaves of *Callicarpa nudiflora* are extracted with a 70% ethanol solution.

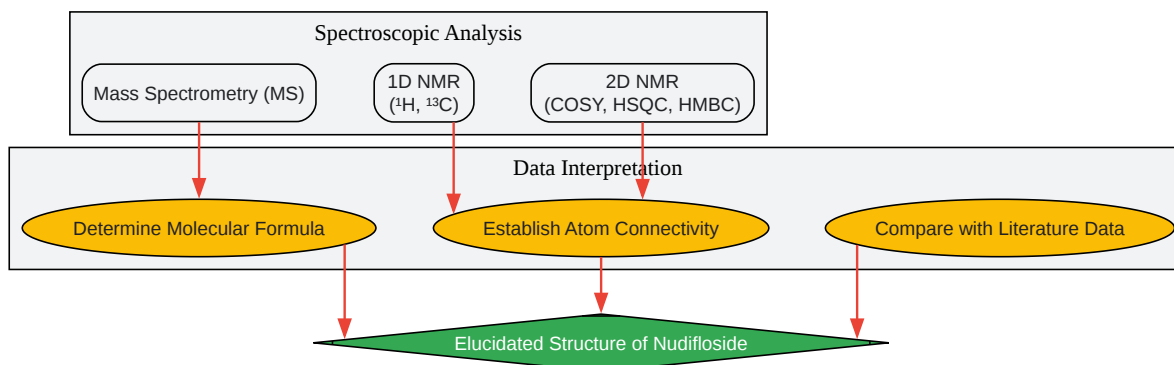
- **Fractionation:** The resulting crude extract is subjected to chromatography on a macroporous resin column (e.g., HP-20). Elution is performed with a gradient of ethanol in water, with the fractions containing the target compounds typically eluting in the 50% and 70% ethanol fractions.^[5]
- **Purification:** The active fractions are then further purified using a combination of silica gel and Sephadex LH-20 column chromatography to yield the pure compound.^[5]

Structural Elucidation

The determination of the chemical structure of the isolated compound is achieved through a combination of spectroscopic techniques.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of the compound, which allows for the deduction of its molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A suite of one-dimensional (^1H and ^{13}C NMR) and two-dimensional (COSY, HSQC, HMBC) NMR experiments are conducted. These experiments provide detailed information about the connectivity of atoms within the molecule, allowing for the complete assignment of the chemical structure. The spectroscopic data is then compared with reported data for known compounds to confirm the structure.^[5]

The logical relationship for the structural elucidation process is illustrated in the diagram below.



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Figure 2. Logical workflow for the structural elucidation of Nudifloside.

This technical guide serves as a foundational resource for understanding the discovery and natural context of **Nudifloside C**. The provided data and methodologies offer a starting point for further research and development in the field of natural product chemistry and pharmacology.

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